

Application Notes and Protocols for VH032-C7-COOH Reactions

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the utilization of VH032-C7-COOH in the synthesis of Proteolysis Targeting Chimeras (PROTACs). VH032-C7-COOH is a functionalized ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, featuring a seven-carbon alkyl linker terminating in a carboxylic acid. This terminal carboxyl group serves as a versatile handle for conjugation to an amine-containing protein of interest (POI) ligand, forming a heterobifunctional PROTAC.

Overview of VH032-C7-COOH and its Role in PROTACs

VH032 is a potent inhibitor of the VHL interaction with Hypoxia-Inducible Factor 1α (HIF- 1α).[1] In the context of PROTACs, VH032 and its derivatives act as a recruitment moiety for the VHL E3 ligase. A PROTAC molecule consists of a VHL ligand (like **VH032-C7-COOH**), a linker, and a ligand for a target protein. By bringing the target protein in proximity to the VHL E3 ligase, the PROTAC facilitates the ubiquitination and subsequent proteasomal degradation of the target protein. The C7-COOH linker on VH032 provides a strategic exit vector for the attachment of various POI ligands through stable amide bond formation.

Key Applications



- Synthesis of VHL-based PROTACs: The primary application of VH032-C7-COOH is as a key
 building block in the modular synthesis of PROTACs to induce the degradation of a wide
 range of target proteins.
- Structure-Activity Relationship (SAR) Studies: The defined linker length allows for systematic studies on the impact of linker composition and length on ternary complex formation, degradation efficacy, and cell permeability.
- Development of Novel Therapeutics: By enabling the creation of PROTACs for previously "undruggable" targets, VH032-C7-COOH is a valuable tool in the development of new therapeutic agents for various diseases, including cancer.

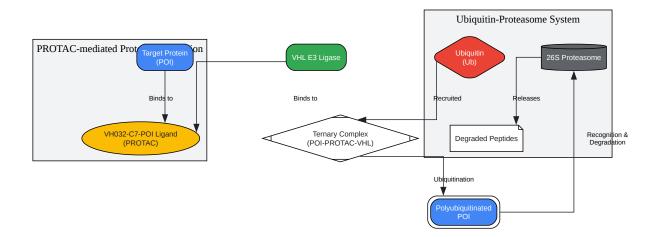
Chemical Properties of VH032-C7-COOH

| Property | Value |
|-------------------|--|
| Molecular Formula | C31H44N4O6S |
| Molecular Weight | 616.77 g/mol |
| Appearance | White to off-white solid |
| Solubility | Soluble in DMSO, DMF |
| Storage | Store at -20°C for long-term stability |

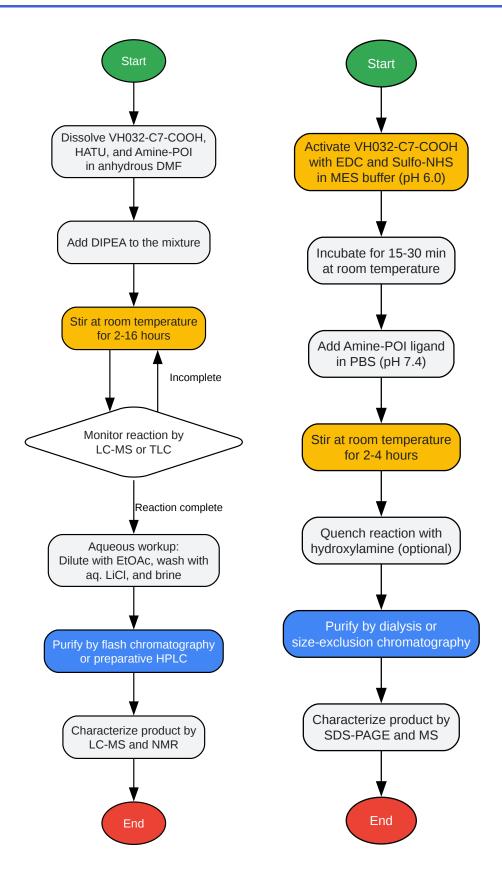
Signaling Pathway of VHL-based PROTACs

The following diagram illustrates the mechanism of action of a PROTAC synthesized from **VH032-C7-COOH**.









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References

- 1. medchemexpress.com [medchemexpress.com]
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